

# Managing the physical instability of BMS-817399 monohydrate form

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## Compound of Interest

Compound Name: BMS-817399

Cat. No.: B606257

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## Technical Support Center: BMS-817399 Monohydrate

This technical support center provides researchers, scientists, and drug development professionals with guidance on managing the physical instability of **BMS-817399** monohydrate (Form 1).

## Frequently Asked Questions (FAQs)

Q1: What is the primary physical instability issue with **BMS-817399** monohydrate (Form 1)?

A1: **BMS-817399** monohydrate (Form 1) is physically unstable and can convert to an anhydrous form under certain environmental conditions.<sup>[1][2][3]</sup> This transformation is primarily influenced by changes in relative humidity (RH) and temperature.<sup>[1][2][3]</sup>

Q2: What are the different crystalline forms of **BMS-817399** identified?

A2: Three primary crystalline forms have been characterized:

- Form 1: A monohydrate that is physically unstable.<sup>[1][2][3]</sup>
- Form 1A: An anhydrous form that can be produced by slurrying Form 1 in certain organic solvents.<sup>[1]</sup>

- Form 2: A more physically stable anhydrous form.[\[2\]](#)[\[3\]](#)

Q3: Under what specific conditions does **BMS-817399** monohydrate (Form 1) convert to an anhydrous form?

A3: Conversion to an anhydrous form can be induced by:

- Low Relative Humidity: Form 1 can dehydrate to an anhydrous form at low RH. Dynamic Vapor Sorption (DVS) data indicates a critical RH range between 5% and 30%.[\[1\]](#)
- Vacuum Drying: This method can also lead to the formation of an anhydrous form.[\[1\]](#)
- Slurring in Organic Solvents: Stirring Form 1 in solvents such as ethanol, isopropanol, or acetonitrile can induce conversion to the anhydrous Form 1A.[\[1\]](#)

Q4: How can I identify the crystalline form of my **BMS-817399** sample?

A4: Several analytical techniques can be used to characterize the crystalline form:

- X-Ray Diffraction (XRD): Provides a unique diffraction pattern for each crystalline form.[\[1\]](#)
- Differential Scanning Calorimetry (DSC): Can distinguish between the monohydrate and anhydrous forms based on their thermal properties, such as melting points.[\[1\]](#)[\[2\]](#)
- Thermogravimetric Analysis (TGA): Confirms the presence of water in the monohydrate form by showing weight loss upon heating.[\[1\]](#)[\[2\]](#)

Q5: Is there a physically stable form of **BMS-817399** available?

A5: Yes, Form 2 is an anhydrous form that has been shown to be more physically stable than the monohydrate Form 1.[\[2\]](#)[\[3\]](#) While it can become hygroscopic at elevated relative humidity, XRD measurements have confirmed its physical stability.[\[2\]](#)

## Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Unexpected changes in powder properties (e.g., flowability, caking).	The material may have undergone a form conversion due to improper storage conditions.	Store BMS-817399 monohydrate in a controlled environment, avoiding low relative humidity. Consider converting to and using the more stable anhydrous Form 2 for development.
Inconsistent analytical results (e.g., solubility, dissolution rate).	The presence of mixed crystalline forms in the sample.	Characterize the crystalline form of your material using XRD, DSC, and TGA before use. Ensure consistent batch-to-batch form.
Difficulty in obtaining a specific crystalline form.	The crystallization process is highly dependent on the solvent and processing conditions.	To obtain the stable anhydrous Form 2, recrystallization from acetonitrile has been shown to be effective. <a href="#">[1]</a> <a href="#">[3]</a>

## Quantitative Data Summary

Table 1: Thermal Properties of **BMS-817399** Forms 1 and 2

Form	Property	Value	Reference
Form 1 (Monohydrate)	Onset of Melting	Not specified	<a href="#">[1]</a>
Form 2 (Anhydrous)	Onset of Melting	209.9 ± 0.10 °C	<a href="#">[1]</a>
Completion of Melting	214.4 ± 0.60 °C	<a href="#">[1]</a>	

Table 2: Hygroscopicity of **BMS-817399** Monohydrate (Form 1)

Relative Humidity (RH)	Mass Change	Observation	Reference
Decrease from 95% to 20%	No change	Stable	[1]
Decrease from 20% to 10%	~3.9% loss	Dehydration to anhydrous form	[1]
Increase from 20% to 50%	~3.9% gain	Rehydration to monohydrate	[1]

## Experimental Protocols

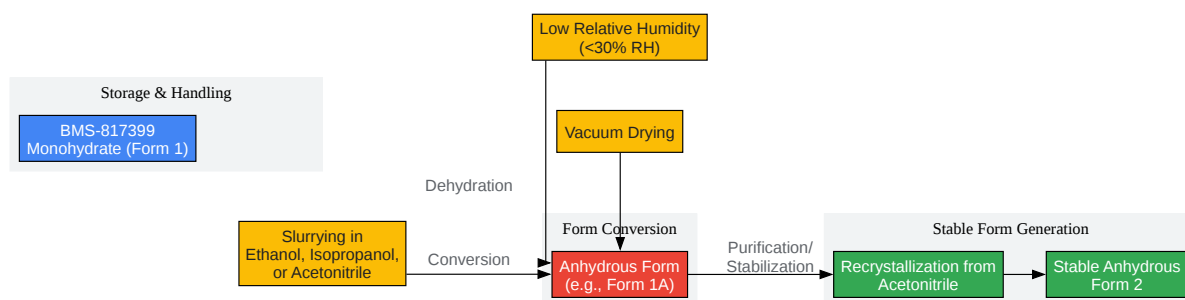
### Protocol 1: Conversion of Form 1 to Form 1A via Slurring

- Prepare a slurry of **BMS-817399** monohydrate (Form 1) in one of the following solvents: ethanol, isopropanol, or acetonitrile.
- Magnetically stir the slurry at 400 rpm for approximately 24 hours at room temperature (23 °C).
- Filter the slurry to recover the solid material.
- Dry the recovered solids in a non-vacuum air oven at 55 °C overnight.
- Confirm the conversion to Form 1A using X-ray Diffraction (XRD).[1]

### Protocol 2: Characterization by Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA)

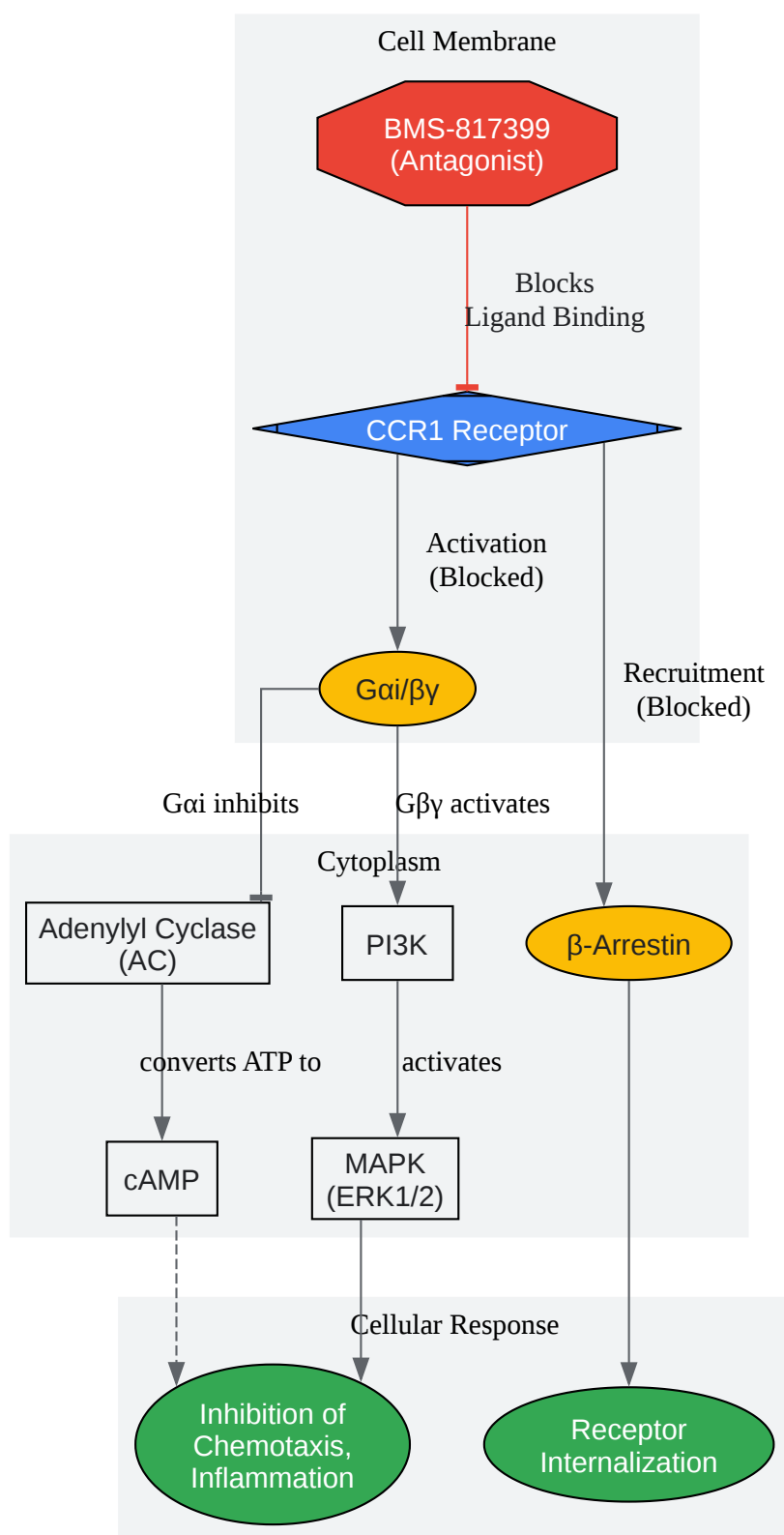
- DSC: Accurately weigh a sample of **BMS-817399** into an aluminum pan. Heat the sample at a constant rate (e.g., 10 °C/min) and record the heat flow to determine thermal events such as melting.
- TGA: Accurately weigh a sample of **BMS-817399** into a TGA pan. Heat the sample at a constant rate (e.g., 10 °C/min) and record the change in mass to determine the water content.

## Visualizations



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Caption: Workflow for managing the physical instability of **BMS-817399** monohydrate.



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Caption: Antagonistic action of **BMS-817399** on the CCR1 signaling pathway.

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## References

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